

Dealing with the hygroscopic nature of Tenapanor Hydrochloride

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Compound of Interest

Compound Name: Tenapanor Hydrochloride

Cat. No.: B611284

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Technical Support Center: Tenapanor Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information for handling the hygroscopic nature of **Tenapanor Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the physical state and appearance of **Tenapanor Hydrochloride**?

A1: **Tenapanor Hydrochloride** is a white to off-white to light brown, hygroscopic, amorphous solid.^[1]

Q2: What does it mean that **Tenapanor Hydrochloride** is hygroscopic?

A2: Hygroscopicity is the tendency of a substance to absorb moisture from the surrounding environment.^[2] For **Tenapanor Hydrochloride**, this means it can readily take up water vapor, which may impact its physical and chemical properties.^[3]

Q3: How should **Tenapanor Hydrochloride** be stored?

A3: To protect it from moisture, **Tenapanor Hydrochloride** should be stored in its original container with a desiccant. The container should be tightly closed and kept in a dry place. It is

also advised not to subdivide or repackage the material.[1]

Q4: What is the mechanism of action of Tenapanor?

A4: Tenapanor is a locally-acting inhibitor of the sodium/hydrogen exchanger isoform 3 (NHE3), which is found on the apical surface of the small intestine and colon. By inhibiting NHE3, Tenapanor reduces the absorption of sodium from the gut, leading to increased water secretion into the intestinal lumen. This results in accelerated intestinal transit and softer stool.[4][5][6][7]

Q5: Can the hygroscopic nature of **Tenapanor Hydrochloride** affect experimental results?

A5: Yes, moisture uptake can alter the physical and chemical properties of a hygroscopic compound. This can lead to issues such as clumping, changes in flowability, and potentially impact dissolution and stability, thereby affecting experimental accuracy and reproducibility.[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Clumping or caking of the powder	Exposure to ambient humidity.	Handle the material in a controlled environment with low relative humidity (e.g., a glove box or a room with a dehumidifier). Ensure the storage container is always tightly sealed with a desiccant.
Inconsistent analytical results (e.g., weight, potency)	Water absorption leading to a change in the sample's mass and concentration.	Equilibrate the sample in a controlled, low-humidity environment before weighing. Use a validated analytical method that accounts for potential water content, or perform a loss on drying or Karl Fischer titration to determine the water content and correct the sample weight accordingly.
Changes in physical form (from amorphous to a different state)	Moisture-induced phase transition.	Characterize the solid-state properties of the material upon receipt and after any handling steps where it might be exposed to moisture. Techniques like Powder X-ray Diffraction (PXRD) can be used to monitor the amorphous nature of the material.
Poor flowability during formulation development	Increased moisture content leading to inter-particle adhesion.	Implement formulation strategies to mitigate hygroscopicity, such as co-processing with excipients that can protect the active ingredient from moisture.[8]

Ensure all processing is done in a humidity-controlled environment.

Key Experiments for Assessing Hygroscopicity

To properly handle and formulate **Tenapanor Hydrochloride**, it is crucial to characterize its interaction with water vapor. The following are key experimental techniques for this purpose.

Data Summary

Technique	Information Gained	Typical Observations for a Hygroscopic Amorphous Solid
Dynamic Vapor Sorption (DVS)	Quantifies the amount of water absorbed at different relative humidity (RH) levels. Provides sorption and desorption isotherms. [9] [10] [11] [12]	A significant and continuous increase in mass as RH increases. Hysteresis may be observed between the sorption and desorption curves.
Powder X-ray Diffraction (PXRD)	Determines the crystalline or amorphous nature of the material. [13] [14] [15]	A broad, diffuse halo pattern characteristic of an amorphous solid. Changes in the pattern after exposure to humidity may indicate a moisture-induced phase transition.
Differential Scanning Calorimetry (DSC)	Measures the heat flow associated with thermal events like glass transitions, crystallization, and melting. [16] [17] [18]	A characteristic glass transition temperature (T _g). The presence of absorbed water will lower the T _g . Exothermic events upon heating could indicate crystallization.
Thermogravimetric Analysis (TGA)	Measures changes in mass as a function of temperature. [17] [18] [19]	A weight loss step corresponding to the desorption of absorbed water upon heating.

Experimental Protocols

Dynamic Vapor Sorption (DVS)

Objective: To determine the hygroscopic classification of **Tenapanor Hydrochloride** and to understand its moisture sorption and desorption characteristics.

Methodology:

- Place a precisely weighed sample (typically 5-10 mg) of **Tenapanor Hydrochloride** onto the DVS instrument's microbalance.
- Dry the sample under a stream of dry nitrogen (0% RH) at a constant temperature (e.g., 25 °C) until a stable weight is achieved ($dm/dt \leq 0.002\% \text{ min}^{-1}$).
- Increase the relative humidity in a stepwise manner (e.g., in 10% RH increments from 0% to 90% RH). At each step, allow the sample to equilibrate until a stable weight is reached.
- Once the maximum RH is reached, decrease the humidity in a similar stepwise manner back to 0% RH to obtain the desorption isotherm.
- Plot the percentage change in mass against the relative humidity to generate the sorption and desorption isotherms.

Powder X-ray Diffraction (PXRD)

Objective: To confirm the amorphous nature of **Tenapanor Hydrochloride** and to assess its physical stability after exposure to moisture.

Methodology:

- Gently pack a small amount of the **Tenapanor Hydrochloride** powder into a sample holder.
- Analyze the sample using a PXRD instrument, typically with Cu K α radiation, over a 2θ range of approximately 2° to 40°.
- To assess the impact of moisture, store a sample at a high relative humidity (e.g., 75% RH) for a defined period (e.g., 24 hours) and then re-analyze by PXRD.

- Compare the diffractograms of the initial and moisture-exposed samples to identify any changes in the solid form, such as the appearance of sharp peaks which would indicate crystallization.^[20]

Differential Scanning Calorimetry (DSC)

Objective: To determine the glass transition temperature (T_g) of **Tenapanor Hydrochloride** and to observe any thermal events such as crystallization or melting.

Methodology:

- Accurately weigh a small sample (typically 2-5 mg) of **Tenapanor Hydrochloride** into an aluminum DSC pan and seal it. An open pan or a pan with a pinhole in the lid may be used if the goal is to observe the effects of water evaporation.
- Place the sample pan and an empty reference pan into the DSC cell.
- Heat the sample at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., 25 °C to 250 °C).
- Analyze the resulting thermogram for a step change in the baseline, which indicates the glass transition (T_g), and for any endothermic or exothermic peaks.

Thermogravimetric Analysis (TGA)

Objective: To quantify the amount of absorbed water in a sample of **Tenapanor Hydrochloride**.

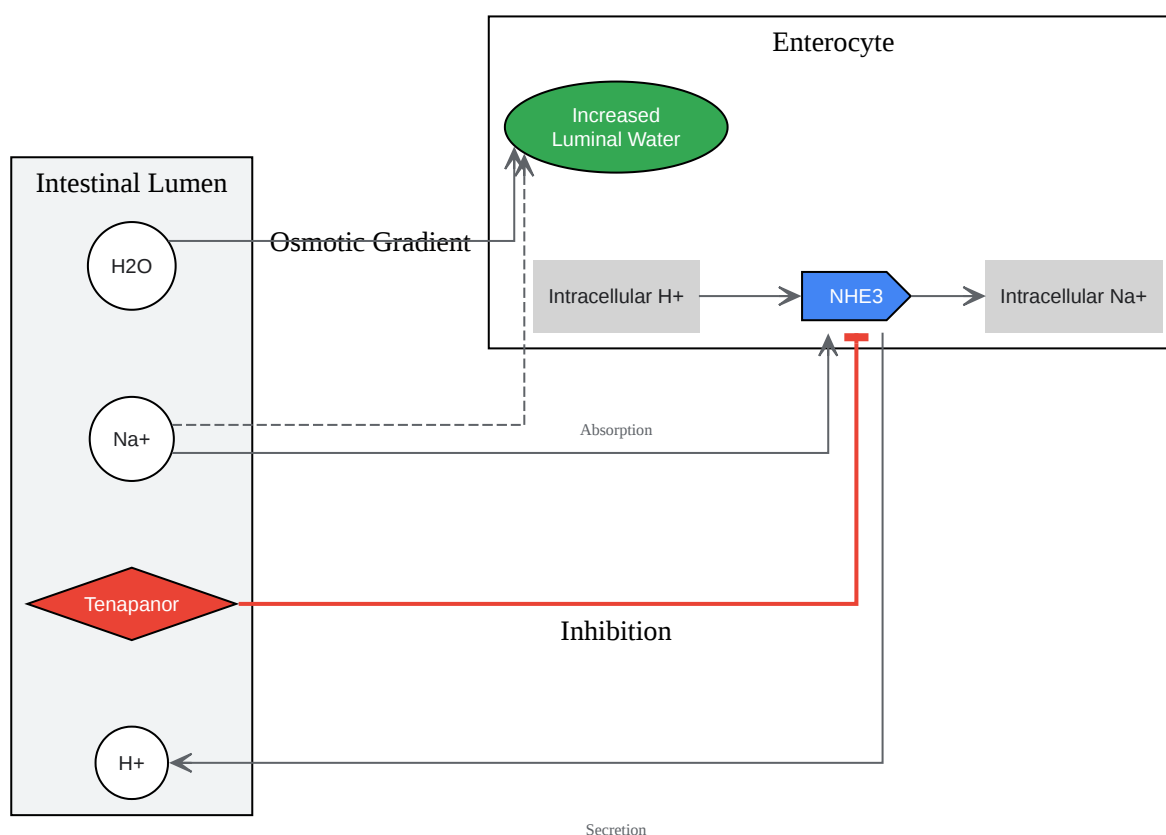
Methodology:

- Place a precisely weighed sample (typically 5-10 mg) of **Tenapanor Hydrochloride** into a TGA pan.
- Heat the sample at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere over a specified temperature range (e.g., 25 °C to 300 °C).
- Monitor the change in mass as a function of temperature.

- The weight loss observed at temperatures below approximately 150 °C can be attributed to the loss of absorbed water.

Visualizations

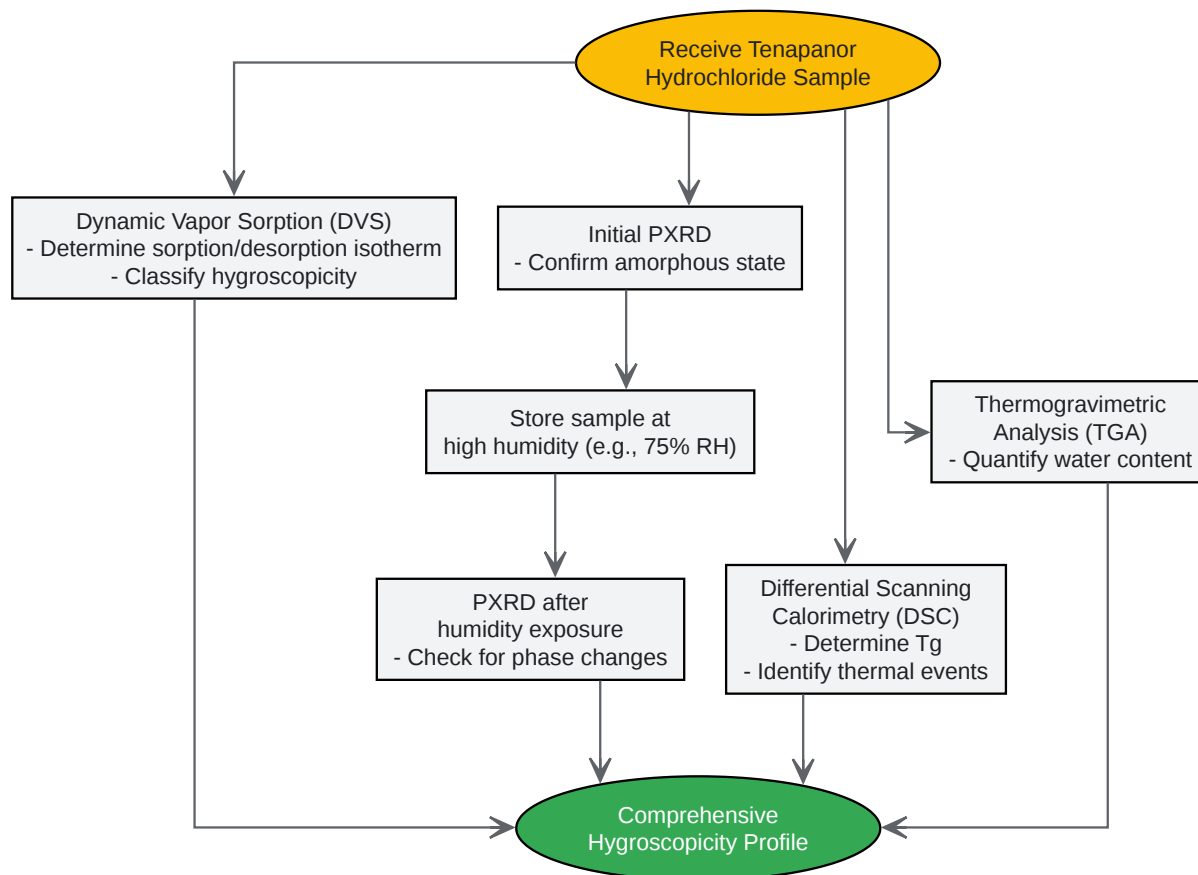
Tenapanor's Mechanism of Action on NHE3 Signaling



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Caption: Inhibition of NHE3 by Tenapanor reduces sodium absorption, leading to increased water in the intestinal lumen.

Experimental Workflow for Hygroscopicity Assessment



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Caption: A logical workflow for the comprehensive characterization of the hygroscopic properties of **Tenapanor Hydrochloride**.

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References

- 1. accessdata.fda.gov [accessdata.fda.gov]
- 2. pharmagrowthhub.com [pharmagrowthhub.com]

- 3. pharmaexcipients.com [pharmaexcipients.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. What are NHE3 inhibitors and how do they work? [synapse.patsnap.com]
- 7. Tenapanor | C₅₀H₆₆Cl₄N₈O₁₀S₂ | CID 71587953 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Formulation Strategies to Improve the Stability and Handling of Oral Solid Dosage Forms of Highly Hygroscopic Pharmaceuticals and Nutraceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 9. ardena.com [ardena.com]
- 10. ardena.com [ardena.com]
- 11. skpharmteco.com [skpharmteco.com]
- 12. public.jenck.com [public.jenck.com]
- 13. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]
- 14. [X-ray diffractometry in the analysis of drugs and pharmaceutical forms] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Using X-ray Diffraction Techniques for Biomimetic Drug Development, Formulation, and Polymorphic Characterization - PMC [pmc.ncbi.nlm.nih.gov]
- 16. thermalsupport.com [thermalsupport.com]
- 17. d-nb.info [d-nb.info]
- 18. pubs.acs.org [pubs.acs.org]
- 19. Applications of Simultaneous TGA-DSC in Pharmaceutical Formulation Development [cn-henven.com]
- 20. Effect of Polymers and Storage Relative Humidity on Amorphous Rebamipide and Its Solid Dispersion Transformation: Multiple Spectra Chemometrics of Powder X-Ray Diffraction and Near-Infrared Spectroscopy [mdpi.com]
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